

A Technical Guide to the Spectroscopic Characterization of 4-(3-Fluorophenyl)cyclohexanone

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Compound of Interest

Compound Name: 4-(3-Fluorophenyl)cyclohexanone

CAS No.: 40503-87-5

Cat. No.: B1592197

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This guide provides an in-depth analysis of the expected spectroscopic signature of **4-(3-Fluorophenyl)cyclohexanone** (CAS: 40503-87-5, Molecular Formula: $C_{12}H_{13}FO$, Molecular Weight: 192.23 g/mol).^{[1][2][3]} Designed for researchers, medicinal chemists, and drug development professionals, this document moves beyond a simple data sheet. It explains the principles behind the expected spectral features, offering a predictive framework for the structural verification and purity assessment of this important chemical entity. We will explore the anticipated data from Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy (1H , ^{13}C , and ^{19}F), grounding our predictions in established spectroscopic principles and data from analogous structures.

Section 1: Mass Spectrometry (MS) - Elucidating the Molecular Blueprint

Mass spectrometry is a cornerstone technique for determining the molecular weight and elemental formula of a compound. For **4-(3-Fluorophenyl)cyclohexanone**, Electron Ionization

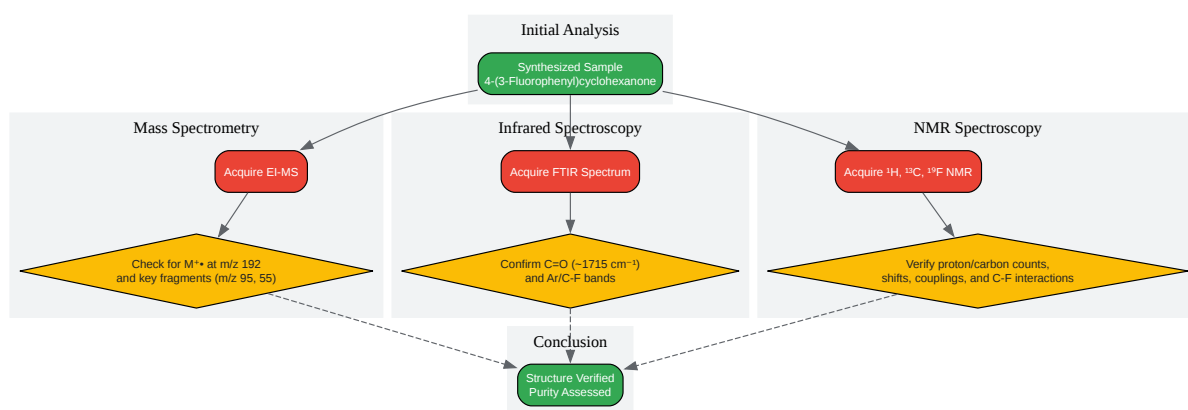
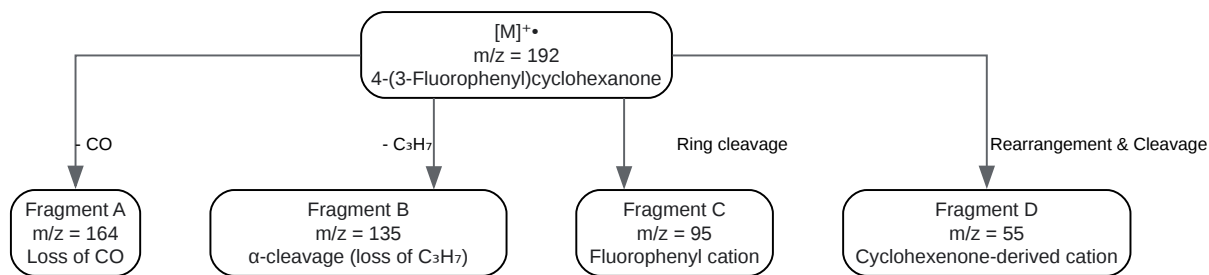
(EI) would be a standard method, providing both the molecular ion and characteristic fragment ions that offer structural clues.

Expected Molecular Ion and Fragmentation Pattern

The primary goal is to observe the molecular ion ($M^{+\bullet}$), which corresponds to the intact molecule with one electron removed.

- Molecular Ion ($M^{+\bullet}$): The expected molecular ion peak will appear at a mass-to-charge ratio (m/z) of 192, consistent with the molecular weight of $C_{12}H_{13}FO$.
- Fragmentation Analysis: The fragmentation pattern of cyclic ketones is well-documented.^[4] The most significant cleavages typically occur adjacent to the carbonyl group (α -cleavage).^[5] The presence of the fluorophenyl ring introduces additional fragmentation pathways.

A proposed fragmentation workflow is detailed below:



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Sources

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